

# Spectroscopic Data of N-Vinyl-2-pyrrolidone: A Technical Guide

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## Compound of Interest

Compound Name: *N-Vinyl-2-pyrrolidone*

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This technical guide provides an in-depth overview of the spectroscopic data for **N-Vinyl-2-pyrrolidone** (NVP), a versatile organic compound widely used in the synthesis of polymers and copolymers for pharmaceutical and industrial applications. A thorough understanding of its spectroscopic characteristics is crucial for quality control, reaction monitoring, and structural elucidation. This document presents nuclear magnetic resonance (NMR), infrared (IR), and ultraviolet-visible (UV-Vis) spectroscopic data, along with detailed experimental protocols.

## Spectroscopic Data Summary

The following sections summarize the key spectroscopic data for **N-Vinyl-2-pyrrolidone**.

NMR spectroscopy is a powerful technique for elucidating the structure of organic molecules.<sup>[1]</sup> The <sup>1</sup>H and <sup>13</sup>C NMR spectra of NVP provide detailed information about its proton and carbon environments.

Table 1: <sup>1</sup>H NMR Spectroscopic Data for **N-Vinyl-2-pyrrolidone**

Chemical Shift ( $\delta$ ) ppm	Multiplicity	Integration	Assignment
7.05	dd	1H	H-C=C (vinyl)
4.45	dd	1H	C=C-H (cis)
4.40	dd	1H	C=C-H (trans)
3.50	t	2H	-N-CH <sub>2</sub> -
2.45	t	2H	-C(=O)-CH <sub>2</sub> -
2.00	p	2H	-CH <sub>2</sub> -CH <sub>2</sub> -CH <sub>2</sub> -

Data obtained in CDCl<sub>3</sub> at 90 MHz.[2]

Table 2: <sup>13</sup>C NMR Spectroscopic Data for **N-Vinyl-2-pyrrolidone**

Chemical Shift ( $\delta$ ) ppm	Assignment
173.0	C=O
131.0	C=C (vinyl)
95.0	C=C (vinyl)
46.0	-N-CH <sub>2</sub> -
31.0	-C(=O)-CH <sub>2</sub> -
18.0	-CH <sub>2</sub> -CH <sub>2</sub> -CH <sub>2</sub> -

Data obtained in CDCl<sub>3</sub> at 90 MHz.[3]

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation.[4] The IR spectrum of NVP shows characteristic absorption bands for the amide and vinyl functional groups.

Table 3: IR Spectroscopic Data for **N-Vinyl-2-pyrrolidone**

Wavenumber (cm <sup>-1</sup> )	Vibration Type	Functional Group
2982-2976	C-H Stretch	Alkane
1680	C=O Stretch	Amide (Lactam)
1630	C=C Stretch	Alkene (Vinyl)
1462-1460	C-H Bend	Alkane
1250	C-N Stretch	Amine
954-797	C=C Bend	Alkene (Vinyl)

Data obtained as a liquid film.[5][6]

UV-Vis spectroscopy provides information about the electronic transitions within a molecule.[7] For NVP, the absorption is primarily due to the  $n \rightarrow \pi^*$  and  $\pi \rightarrow \pi^*$  transitions associated with the carbonyl and vinyl groups.

Table 4: UV-Vis Spectroscopic Data for **N-Vinyl-2-pyrrolidone**

$\lambda_{\text{max}}$ (nm)	Solvent	Electronic Transition
~300	Not Specified	$n \rightarrow \pi^*$

The optical absorbance of plasma-polymerized NVP thin films shows a peak at around 300 nm.  
[6]

## Experimental Protocols

The following are generalized protocols for obtaining the spectroscopic data presented above. Instrument-specific parameters may require optimization.

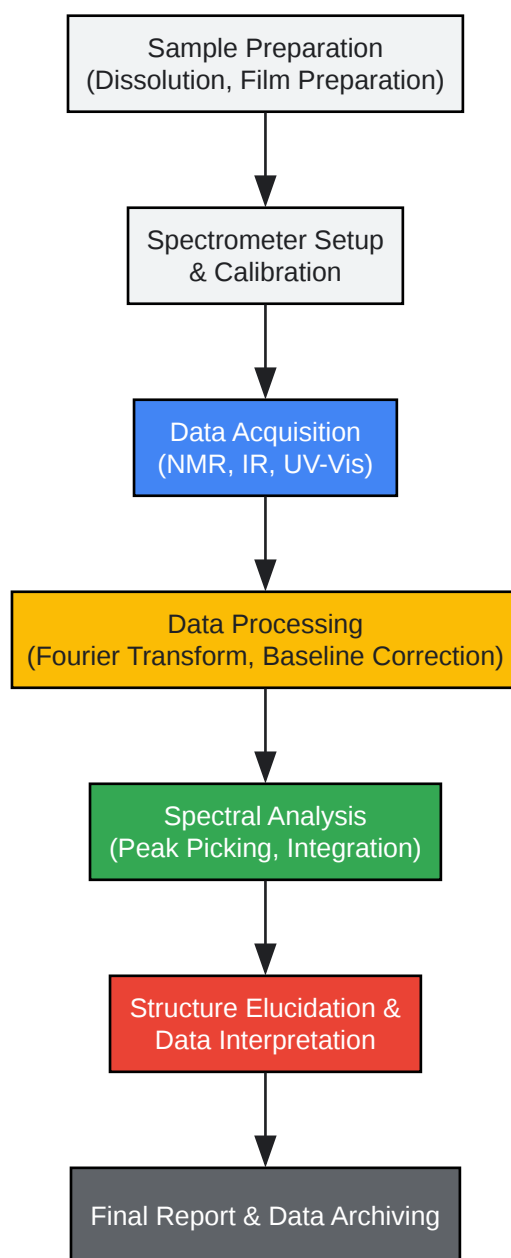
- Sample Preparation: Dissolve 5-10 mg of purified **N-Vinyl-2-pyrrolidone** in approximately 0.5-0.7 mL of a deuterated solvent (e.g., CDCl<sub>3</sub>, DMSO-d<sub>6</sub>).[8]
- Internal Standard: Add a small amount of an internal standard, such as tetramethylsilane (TMS), to the solution.[9]

- Transfer: Filter the solution into a clean NMR tube to a height of about 4-5 cm.[8]
- Data Acquisition: Place the NMR tube in the spectrometer and acquire the  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra. A combination of 1D and 2D NMR experiments may be necessary for complete structural elucidation.[3]
- Data Processing: Process the acquired data, including Fourier transformation, phase correction, and baseline correction.
- Analysis: Analyze the chemical shifts, coupling constants, and integration to assign the signals to the respective nuclei in the NVP molecule.[10]
- Sample Preparation: As NVP is a liquid at room temperature, it can be analyzed as a "neat" spectrum.[11] Place one to two drops of the pure liquid between two polished salt plates (e.g., NaCl or KBr).[4][11]
- Plate Placement: Gently press the plates together to form a thin liquid film.
- Data Acquisition: Place the salt plate "sandwich" in the sample holder of the FT-IR spectrometer.[11]
- Background Scan: Run a background spectrum of the empty salt plates.
- Sample Scan: Run the spectrum of the NVP sample. The instrument software will automatically ratio the sample spectrum against the background.
- Analysis: Identify the characteristic absorption bands and correlate them to the functional groups in the NVP molecule.[12]
- Sample Preparation: Prepare a dilute solution of **N-Vinyl-2-pyrrolidone** in a suitable UV-transparent solvent (e.g., ethanol, water).[13] The concentration should be adjusted to ensure the absorbance is within the linear range of the instrument.
- Cuvette Preparation: Clean a quartz cuvette and rinse it with the solvent being used.[13]
- Blank Measurement: Fill the cuvette with the pure solvent and place it in the spectrophotometer to measure the baseline.[14][15]

- Sample Measurement: Empty the cuvette, rinse it with the NVP solution, and then fill it with the sample solution. Place the cuvette back into the spectrophotometer.
- Data Acquisition: Scan the absorbance of the sample over a specific wavelength range (e.g., 200-400 nm).<sup>[15]</sup>
- Analysis: Identify the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ) and determine the molar absorptivity if the concentration is known.<sup>[7]</sup>

## Spectroscopic Analysis Workflow

The following diagram illustrates a generalized workflow for the spectroscopic analysis of a chemical compound like **N-Vinyl-2-pyrrolidone**.



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Caption: A logical workflow for the spectroscopic analysis of a chemical compound.

## Conclusion

The spectroscopic data presented in this guide provide a comprehensive fingerprint of **N-Vinyl-2-pyrrolidone**. The  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra confirm the connectivity of the atoms, the IR spectrum identifies the key functional groups (amide and vinyl), and the UV-Vis spectrum characterizes its electronic properties. These data, in conjunction with the provided

experimental protocols, serve as a valuable resource for researchers and professionals working with this important chemical intermediate.

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